

# Introduction: The Significance of But-1-ene in Low-Temperature Applications

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## Compound of Interest

Compound Name: *but-1-ene;(E)-but-2-ene*

CAS No.: 9003-29-6

Cat. No.: B1240238

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But-1-ene (C<sub>4</sub>H<sub>8</sub>), a linear alpha-olefin, is a key building block in the synthesis of polymers, fine chemicals, and pharmaceutical intermediates.[1] Its utility often extends into reaction conditions far below ambient, entering the cryogenic realm (typically below -150°C or 123 K). At these frigid temperatures, the physical behavior and chemical reactivity of but-1-ene diverge significantly from standard conditions. Understanding these fundamental properties is not merely an academic exercise; it is a critical prerequisite for the rational design of low-temperature chemical processes, ensuring reaction specificity, optimizing energy consumption, and guaranteeing operational safety.

This guide provides an in-depth exploration of the essential physical properties and chemical behaviors of but-1-ene under cryogenic conditions. It is intended for researchers, scientists, and drug development professionals who leverage low-temperature environments to control reaction kinetics, enhance selectivity, or handle liquefied gaseous reagents. We will delve into the causality behind its properties, present methodologies for their characterization, and outline the necessary safety protocols for handling this volatile compound in its liquefied state.

## Part 1: Core Physical Properties at Cryogenic Temperatures

As but-1-ene is cooled, it transitions from a colorless gas to a liquid at approximately  $-6.3^{\circ}\text{C}$  (266.85 K) and solidifies at  $-185.3^{\circ}\text{C}$  (87.85 K).<sup>[2][3]</sup> Within this liquid range, particularly at cryogenic temperatures, its properties undergo substantial changes.

### Phase Transition Temperatures

The triple point, where solid, liquid, and gas phases coexist in equilibrium, and the normal boiling point are foundational parameters for any cryogenic work.

Property	Value	Unit	Source(s)
Melting Point (Tfus)	-185.3	$^{\circ}\text{C}$	<sup>[1][3][4]</sup>
	87.85	K	<sup>[1]</sup>
Normal Boiling Point (Tboil)	-6.3 to -6.47	$^{\circ}\text{C}$	<sup>[1][2][5]</sup>
	266.7 to 266.85	K	<sup>[1]</sup>
Critical Temperature (Tc)	147	$^{\circ}\text{C}$	<sup>[6]</sup>
	420.15	K	
Critical Pressure (Pc)	4.0	atm	<sup>[6]</sup>
	4.053	MPa	

### Density of Liquid But-1-ene

The density of liquid but-1-ene increases as temperature decreases, a critical factor for reactor volume calculations and fluid dynamics modeling. At standard pressure, the density of the liquid at its boiling point is significantly higher than its gaseous state, a key consideration for storage and handling.

Temperature (K)	Density ( kg/m <sup>3</sup> )	Source(s)
273.15	~626	[6]
~266.8 (Boiling Point)	~600	[7]
Critical Point (419.3 K)	237.9	[8]

Note: Precise density values at specific cryogenic temperatures below the boiling point require detailed equations of state, often derived from experimental measurements.[9]

## Vapor Pressure

Vapor pressure is one of the most critical properties in cryogenic systems, dictating the pressure required to maintain the liquid state and influencing the risk of over-pressurization in sealed vessels. As temperature decreases, the vapor pressure of but-1-ene drops exponentially.

Temperature (°C)	Vapor Pressure (mmHg)	Source(s)
21.1	1939	[2]
20	~1927 (2.57 bar)	[7]
-5	299	[6][10]

This trend continues dramatically into the cryogenic range, necessitating precise pressure control to prevent both boiling and solidification.

## Heat Capacity (Cp)

The constant pressure heat capacity determines the amount of energy required to change the temperature of but-1-ene. This value is essential for designing cooling systems and managing thermal stability during reactions. Data from the National Institute of Standards and Technology (NIST) shows a clear temperature dependence.[11][12]

Temperature (K)	Liquid Cp (J/mol·K)	Source(s)
298.15	128.96	[12]
260	119.45	[12]
253.4	119.16	[12]
81 to 253	(Data available)	[11]

## Part 2: Chemical Reactivity and Stability at Low Temperatures

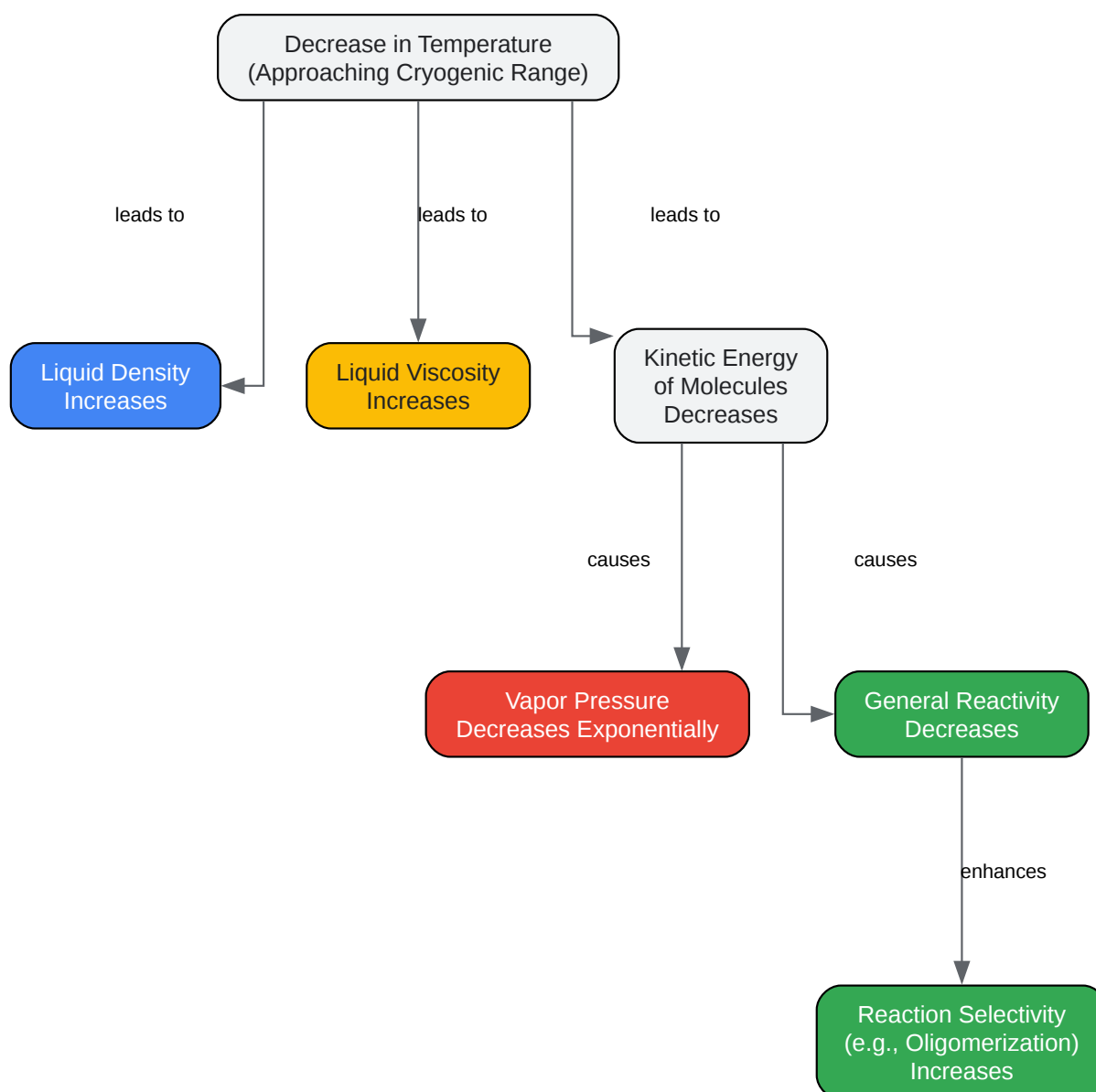
Lowering the temperature of a chemical system typically reduces reaction rates. However, for a reactive molecule like but-1-ene, cryogenic conditions can be exploited to control reaction pathways, suppress side reactions, and stabilize reactive intermediates.

Unsaturated hydrocarbons like but-1-ene are inherently more reactive than their alkane counterparts.[13] The primary modes of reactivity include:

- **Addition Reactions:** The double bond is susceptible to electrophilic addition. At cryogenic temperatures, these reactions can proceed with high selectivity. For instance, studies on the reaction of OH radicals with but-1-ene have been conducted at temperatures as low as 96-103 K to understand its atmospheric and combustion chemistry.[14][15] These studies show a negative temperature dependence, meaning the reaction rate constant increases as temperature decreases.[14]
- **Oligomerization/Polymerization:** In the presence of acid catalysts, but-1-ene can undergo oligomerization.[16] Low-temperature conditions (below 473 K) are known to maximize the selectivity towards oligomerization products and prevent cracking or hydride transfer reactions.[16] This principle is crucial in producing specific chain-length olefins for various industrial applications. Exothermic polymerization reactions can pose a significant hazard if not properly controlled, as the heat generated can lead to a rapid increase in pressure (a runaway reaction).[13]
- **Oxidation:** But-1-ene can form explosive mixtures with air and oxidizing agents.[17] While low temperatures reduce the immediate risk of ignition, care must be taken to exclude strong

oxidizers from any cryogenic but-1-ene system.[13] Studies into the low-temperature oxidation of but-1-ene are critical for understanding its combustion properties.

The following diagram illustrates the logical relationship between decreasing temperature and its effect on the properties and reactivity of but-1-ene.



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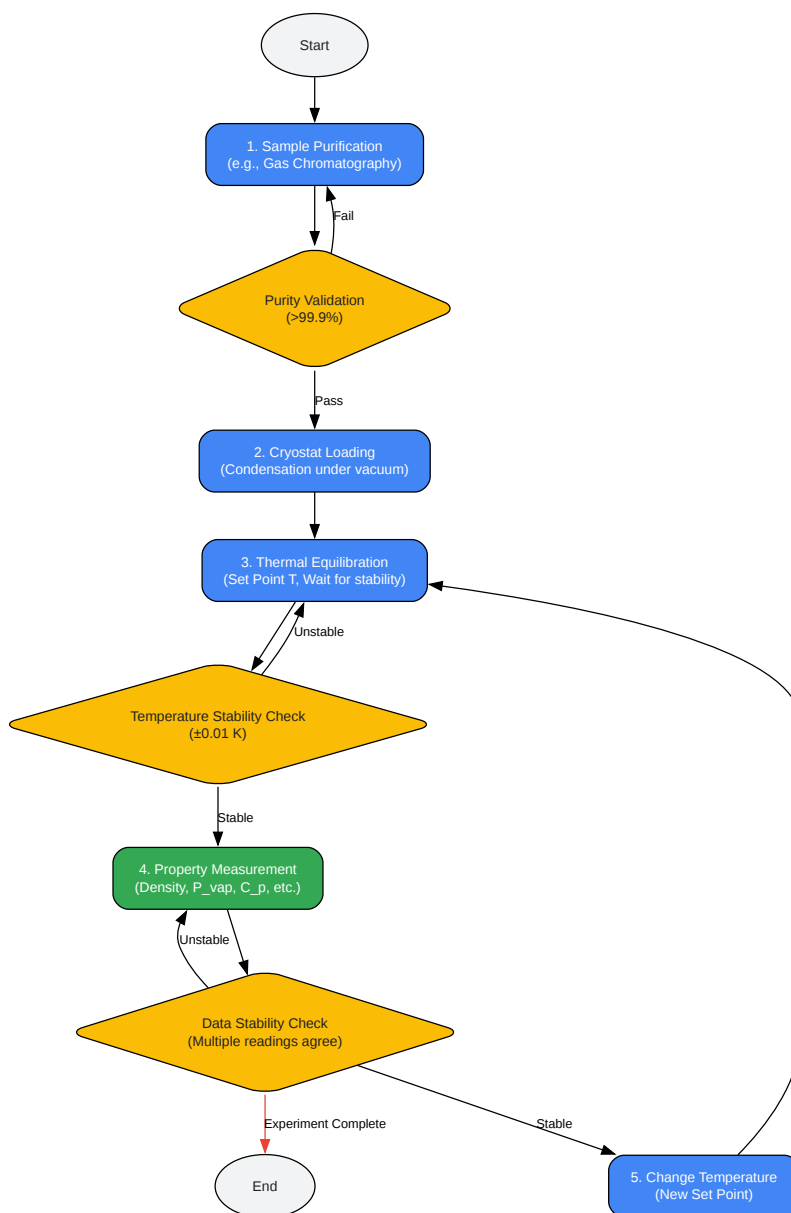
Caption: Relationship between temperature and key properties of but-1-ene.

## Part 3: Experimental Characterization Protocols

Accurate characterization of but-1-ene at cryogenic temperatures requires specialized equipment and meticulous procedures. The following outlines a general workflow and specific protocols.

### General Experimental Workflow

The diagram below outlines a self-validating workflow for characterizing the cryogenic properties of a liquefied gas like but-1-ene. Each step includes internal checks to ensure data integrity.



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Caption: A self-validating workflow for cryogenic property measurement.

## Protocol: Vapor Pressure Measurement using a Static Method

This protocol describes the determination of the vapor pressure curve of but-1-ene from its boiling point down to near its triple point.

**Causality:** The static method is chosen for its high accuracy at low pressures. By isolating a fixed amount of substance in a variable-temperature volume, the pressure exerted by the vapor in equilibrium with the liquid/solid can be measured directly.

**Methodology:**

- **System Preparation:** Evacuate a high-vacuum manifold connected to a sample cell within a cryostat to a pressure below  $10^{-6}$  Torr. This ensures that measurements are not affected by residual atmospheric gases.
- **Sample Introduction:** Introduce high-purity but-1-ene gas into the pre-calibrated sample cell, condensing it to a liquid by cooling the cryostat with liquid nitrogen to approximately 90 K.
- **Degassing:** Perform several freeze-pump-thaw cycles. This involves freezing the but-1-ene (at ~87 K), pumping away any non-condensable impurities from the headspace, and then thawing the sample. This step is critical for removing dissolved gases that would contribute to the total pressure.
- **Temperature Control:** Set the cryostat to the first target temperature (e.g., 260 K). Allow the system to stabilize until temperature fluctuations are minimal ( $< \pm 0.01$  K) for at least 30 minutes. This ensures the entire sample is in thermal equilibrium.
- **Pressure Measurement:** Record the pressure using a high-accuracy capacitance manometer. The reading must remain stable over several minutes to confirm that liquid-vapor equilibrium has been reached.
- **Data Collection:** Decrease the temperature in small, discrete steps (e.g., 5-10 K). At each step, repeat the equilibration and measurement process (Steps 4 and 5) to build the vapor pressure curve.

- **Data Validation:** The resulting data should form a smooth, monotonically decreasing curve when plotting  $\ln(P)$  vs  $1/T$ , consistent with the Clausius-Clapeyron equation.

## Part 4: Safety Protocols for Cryogenic Handling

Handling but-1-ene at cryogenic temperatures introduces hazards beyond its inherent flammability. A rigorous adherence to safety protocols is mandatory.

Core Hazards:

- **Flammability:** But-1-ene is an extremely flammable gas and liquid.<sup>[1][7]</sup> Its vapor is heavier than air and can travel considerable distances to an ignition source.<sup>[13][17]</sup> All equipment must be spark-proof and properly grounded to prevent static discharge.<sup>[18][19]</sup>
- **Cryogenic Burns (Frostbite):** Contact with liquefied but-1-ene or uninsulated equipment can cause severe frostbite.<sup>[13][20]</sup>
- **Asphyxiation:** In enclosed spaces, vaporizing liquid can displace oxygen, leading to a risk of asphyxiation.<sup>[13][17]</sup> All work must be conducted in a well-ventilated area.<sup>[19]</sup>
- **Over-pressurization:** If liquid but-1-ene is trapped in a sealed container and allowed to warm up, the resulting high vapor pressure can cause a catastrophic failure of the vessel (physical explosion).<sup>[21]</sup> All cryogenic containers must be equipped with pressure relief devices.<sup>[20]</sup>

Mandatory Personal Protective Equipment (PPE):

- **Eye Protection:** Safety goggles or a face shield are required at all times.<sup>[18]</sup>
- **Hand Protection:** Wear insulated, loose-fitting cryogenic gloves.<sup>[21]</sup> This allows for quick removal in case of a spill.
- **Body Protection:** A lab coat and closed-toe shoes are minimum requirements. For larger quantities, consider flame-resistant, anti-static clothing.<sup>[20]</sup>

Emergency Procedures:

- **Skin Contact:** Immediately flush the affected area with large amounts of lukewarm water (not hot) for at least 15 minutes to treat frostbite.<sup>[18][20]</sup> Seek immediate medical attention.

- Leaks/Spills: In case of a leak, evacuate the area and eliminate all ignition sources if it is safe to do so.[19] Ventilate the area thoroughly.[18] For a leaking gas fire, do not extinguish the flame unless the source of the leak can be safely stopped first.[18]

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